

# In-Depth Technical Guide: 3-(4-Bromophenyl)-9-phenyl-9H-carbazole

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## Compound of Interest

**Compound Name:** 3-(4-Bromophenyl)-9-phenyl-9H-carbazole

**Cat. No.:** B1532502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **3-(4-Bromophenyl)-9-phenyl-9H-carbazole**, a compound of interest in various research and development applications.

## Core Molecular Data

The fundamental molecular characteristics of **3-(4-Bromophenyl)-9-phenyl-9H-carbazole** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source(s)
Molecular Formula	C <sub>24</sub> H <sub>16</sub> BrN	[1][2][3]
Molecular Weight	398.29 g/mol	[1][2]
CAS Number	1028647-93-9	[1][2]

## Experimental Protocols & Methodologies

Accurate determination of molecular weight is critical. The reported molecular weight is based on the calculation from its molecular formula, C<sub>24</sub>H<sub>16</sub>BrN, derived from its chemical structure.

This is a standard and widely accepted method for determining the molecular weight of a pure compound. The calculation is based on the atomic weights of the constituent elements: Carbon (C), Hydrogen (H), Bromine (Br), and Nitrogen (N).

## Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound, as exemplified by **3-(4-Bromophenyl)-9-phenyl-9H-carbazole**.



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## References

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